

Proper Disposal of Phortress (NSC 710305) in a Laboratory Setting

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Compound of Interest

Compound Name: *Phortress*

Cat. No.: *B1677703*

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **Phortress** (CAS No.: 328087-38-3), a prodrug of the antitumor agent 5F 203. Adherence to these procedures is critical to ensure personnel safety and environmental protection.

Phortress is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1].

Quantitative Data Summary

The following table summarizes key quantitative data for **Phortress**. This information is essential for risk assessment and the implementation of appropriate safety measures during handling and disposal.

Property	Value	Reference
Molecular Formula	C20H25Cl2FN4OS	[1]
Molecular Weight	459.405 g/mol	[1]
CAS Number	328087-38-3	[1]
Acute Oral Toxicity (Category 4)	H302: Harmful if swallowed	
Acute Aquatic Toxicity (Category 1)	H400: Very toxic to aquatic life	
Chronic Aquatic Toxicity (Category 1)	H410: Very toxic to aquatic life with long lasting effects	
Solubility	Soluble to 100 mM in DMSO	
Storage Temperature	-20°C (powder) or -80°C (in solvent)	

Experimental Protocols: Safe Handling and Disposal

The primary disposal method for **Phortress** is through an approved hazardous waste disposal plant. The following protocols detail the necessary steps for safe handling, spill management, and preparation for final disposal.

2.1. Personal Protective Equipment (PPE)

Before handling **Phortress**, ensure the following PPE is worn:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Impervious chemical-resistant gloves (e.g., nitrile).
- Body Protection: A lab coat, long-sleeved shirt, and long pants.
- Respiratory Protection: A NIOSH-approved respirator may be necessary if working with the powder outside of a certified chemical fume hood.

2.2. Waste Segregation and Collection

Proper segregation of waste is the first step in the disposal process.

- **Solid Waste:** Collect all **Phortress**-contaminated solid waste, including unused powder, contaminated lab consumables (e.g., pipette tips, microfuge tubes, gloves, and absorbent paper), in a dedicated, clearly labeled, and sealed container.
- **Liquid Waste:** Collect all **Phortress**-contaminated liquid waste, such as solutions in organic solvents (e.g., DMSO), in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.
- **Sharps Waste:** Any sharps (e.g., needles, scalpels) contaminated with **Phortress** should be disposed of in a designated, puncture-proof sharps container for hazardous chemical waste.

2.3. Spill Management Protocol

In the event of a **Phortress** spill, follow these steps:

- **Evacuate and Secure:** Immediately alert others in the vicinity and evacuate the immediate area if necessary. Restrict access to the spill site.
- **Assess the Spill:** Determine the extent of the spill. For large spills, or if you are unsure how to proceed, contact your institution's EHS department immediately.
- **Containment and Cleanup (for small spills):**
 - Ensure proper PPE is worn.
 - Use an appropriate absorbent material (e.g., chemical absorbent pads or granules) to contain and clean up the spill.
 - Carefully collect the contaminated absorbent material and any contaminated debris.
- **Decontamination:** Decontaminate the spill area with a suitable laboratory detergent and water.

- Disposal: Place all contaminated cleanup materials into the designated hazardous waste container for **Phortress** solids.

2.4. Final Disposal Procedure

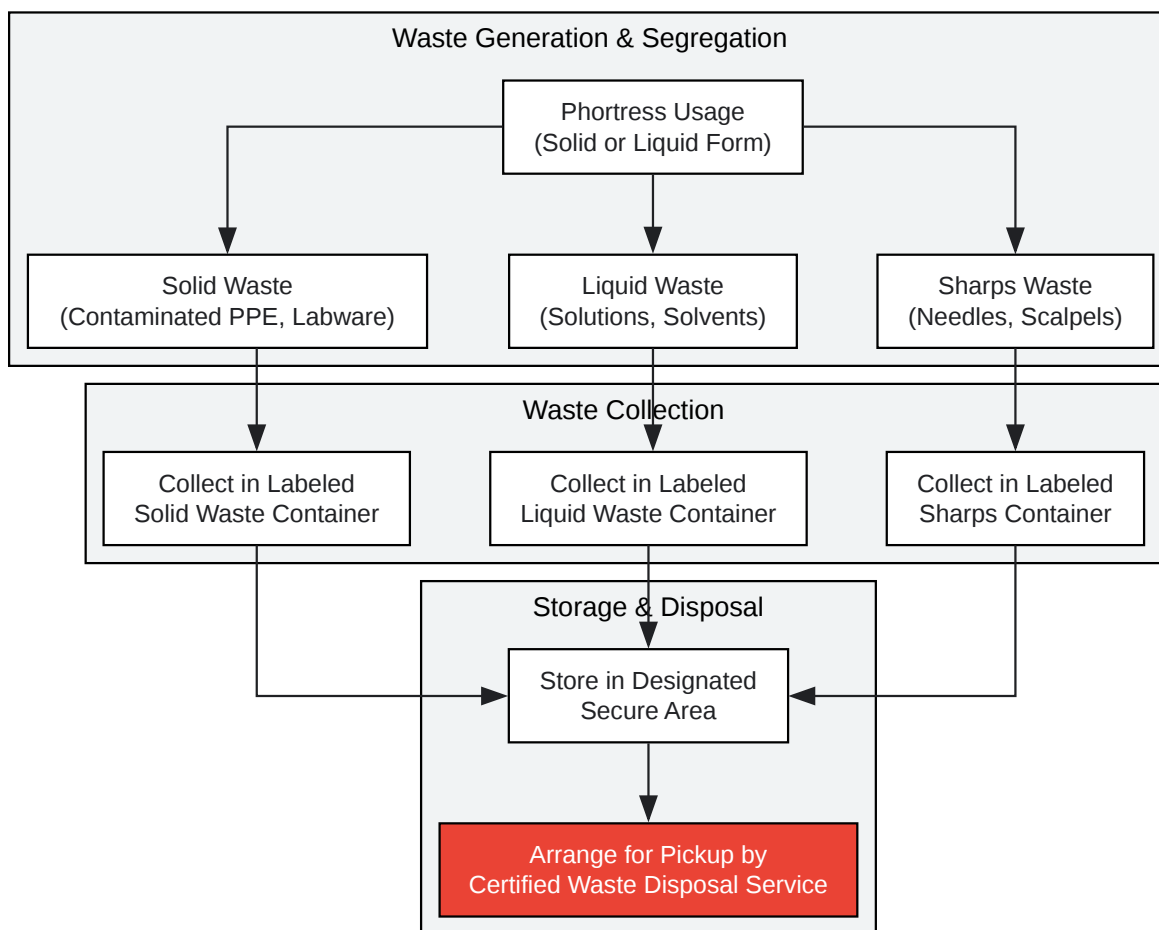
All waste streams containing **Phortress** must be disposed of as hazardous waste.

- Labeling: Ensure all waste containers are accurately and clearly labeled with the contents ("Hazardous Waste: **Phortress**"), the associated hazards (e.g., "Toxic," "Harmful if Swallowed," "Hazardous to the Aquatic Environment"), and the date.
- Storage: Store the sealed waste containers in a designated, secure, and well-ventilated area, away from incompatible materials such as strong acids, alkalis, and strong oxidizing/reducing agents, while awaiting pickup.
- Arrangement for Pickup: Contact your institution's EHS department or a certified hazardous waste management company to arrange for the collection and disposal of the **Phortress** waste. All disposal must be in accordance with local, state, and federal regulations.

Mandatory Visualizations

3.1. **Phortress** Disposal Workflow

The following diagram illustrates the step-by-step workflow for the proper disposal of **Phortress** waste in a laboratory setting.

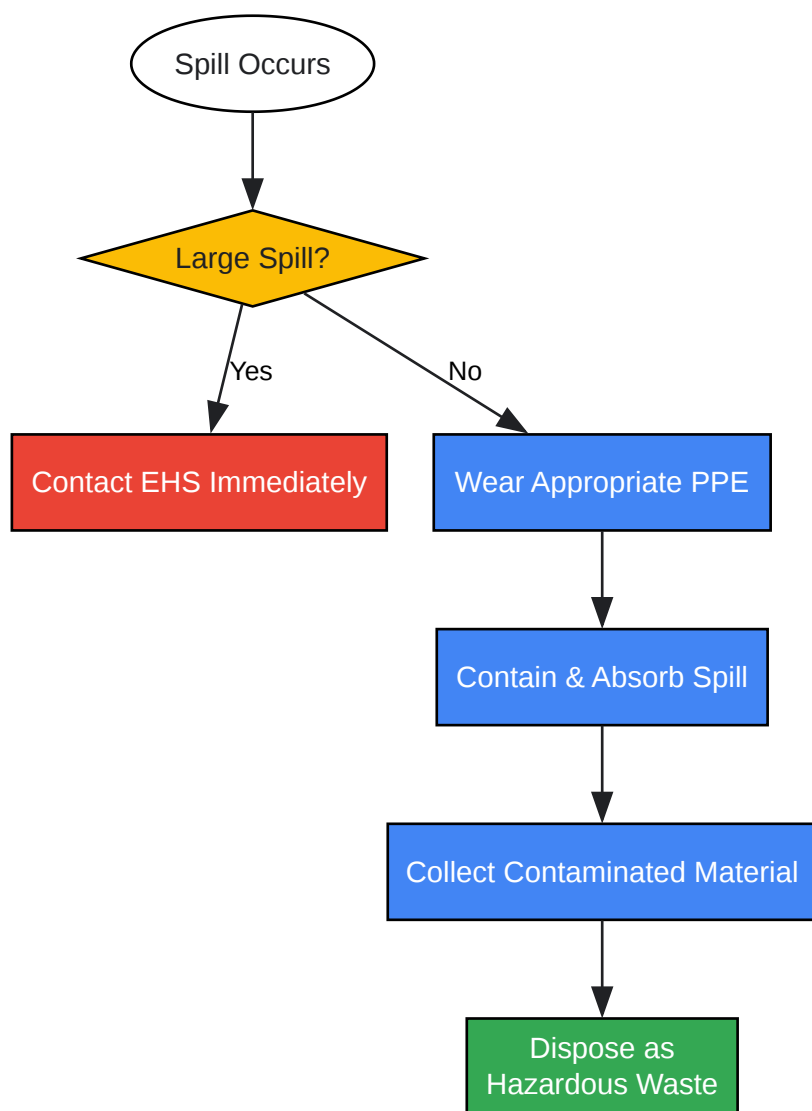


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Caption: Workflow for the safe segregation, collection, and disposal of **Phortress** waste.

3.2. **Phortress** Spill Response Logic

This diagram outlines the logical decision-making process for responding to a **Phortress** spill.



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References

- 1. Phortress[328087-38-3]MSDS [dcchemicals.com]
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